

preparing a-Bag Cell Peptide (1-8) solutions for experiments

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Compound of Interest

Compound Name: *a-Bag Cell Peptide (1-8)*

Cat. No.: *B12398168*

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Application Notes and Protocols: A-Bag Cell Peptide (1-8)

For Researchers, Scientists, and Drug Development Professionals

Introduction

A-Bag Cell Peptide (1-8), also known as α -BCP(1-8), is the N-terminal octapeptide fragment of the alpha bag cell peptide found in the sea hare, *Aplysia californica*.^{[1][2]} It is a neuropeptide that functions as a neurotransmitter and neuromodulator, playing a significant role in regulating neuronal excitability.^{[3][4]} Specifically, α -BCP(1-8) is known to inhibit the depolarization of bag cell neurons and other target neurons, such as those in the left upper quadrant (LUQ) of the abdominal ganglion.^{[5][6][7]} Research indicates that it is one of the most potent forms of the α -BCP family, which also includes α -BCP(1-7) and α -BCP(1-9).^[8] Its mechanism involves the modulation of intracellular second messenger systems, making it a valuable tool for studying neuronal signaling and autoreceptor function.^[9]

Peptide Characteristics

The fundamental properties of **A-Bag Cell Peptide (1-8)** are summarized below. This information is crucial for accurate preparation of solutions and for experimental design.

Property	Value
Sequence	(H)-Ala-Pro-Arg-Leu-Arg-Phe-Tyr-Ser-(OH) / APRLRFYS
Molecular Formula	C ₄₇ H ₇₂ N ₁₄ O ₁₁ [7][10]
Molecular Weight	1009.16 g/mol [7][10]
Purity (Typical)	≥95% (as determined by HPLC)
Appearance	White lyophilized powder[10]
Source	Synthetic[10]
Theoretical pI	11.16[10]

Handling and Storage

Proper handling and storage are critical to maintain the stability and biological activity of **A-Bag Cell Peptide (1-8)**.

Lyophilized Peptide

For long-term storage, lyophilized **A-Bag Cell Peptide (1-8)** should be stored at -20°C or -80°C in a tightly sealed container with a desiccant.[11][12] Before opening, the vial should be allowed to warm to room temperature in a desiccator to prevent moisture condensation, which can reduce peptide stability.[9][12]

Peptide in Solution

Storing peptides in solution for extended periods is not recommended due to the risk of degradation.[6][9] If storage in solution is necessary, prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can degrade the peptide.[6][11] These aliquots should be stored at -20°C or, preferably, -80°C and are typically stable for a few weeks.[6]

Form	Temperature	Recommended Duration
Lyophilized Powder	-20°C to -80°C	Several years[12]
Stock Solution	-20°C to -80°C	Up to a few weeks[6]
Working Solution	2-8°C	Use within 24 hours

Protocol: Stock Solution Preparation

This protocol provides a step-by-step guide for reconstituting lyophilized **A-Bag Cell Peptide (1-8)** to create a stock solution. The peptide has a net positive charge due to its arginine residues, making it a basic peptide. Therefore, it should be readily soluble in sterile water or a slightly acidic solution.

Materials:

- Lyophilized **A-Bag Cell Peptide (1-8)** vial
- Sterile, nuclease-free water or 0.1% acetic acid in sterile water
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate Vial:** Allow the sealed vial of lyophilized peptide to warm to room temperature for at least 20-30 minutes before opening.
- **Centrifuge:** Briefly centrifuge the vial at low speed (e.g., 1000 x g for 1-2 minutes) to ensure all the powder is at the bottom of the vial.
- **Solvent Addition:** Carefully add the required volume of sterile water to the vial to achieve the desired stock concentration (e.g., 1 mM). For a 1 mg vial of peptide (MW = 1009.16), adding 991 µL of solvent will yield a 1 mM stock solution.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$

- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. The resulting solution should be clear and free of particulates. If solubility is an issue, gentle sonication for a few minutes may be helpful.[\[11\]](#)
- **Aliquoting:** Dispense the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes appropriate for single-use experiments.
- **Storage:** Immediately store the aliquots at -20°C or -80°C.

Experimental Protocols & Application Notes

Electrophysiology Studies

A-Bag Cell Peptide (1-8) is used in electrophysiology to study its inhibitory effects on neuronal firing and membrane potential.

Protocol:

- **Prepare Saline:** Prepare the appropriate artificial seawater (ASW) or physiological saline for the experimental preparation (e.g., *Aplysia* neurons).[\[9\]](#)
- **Prepare Working Solution:** On the day of the experiment, thaw an aliquot of the **A-Bag Cell Peptide (1-8)** stock solution. Dilute the stock solution with the physiological saline to the final desired working concentration. Effective concentrations typically range from 1 nM to 1 μM.[\[5\]](#)
[\[9\]](#)
- **Application:** Apply the peptide solution to the preparation via bath perfusion or local pressure application through a micropipette.[\[2\]](#)
- **Recording:** Record changes in membrane potential, firing rate, or specific ion currents using intracellular or patch-clamp recording techniques. A common observation is hyperpolarization and a decrease in spontaneous firing rate in target neurons.[\[2\]](#)

Intracellular cAMP Modulation Assay

A-Bag Cell Peptide (1-8) exerts its effects by inhibiting adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[\[9\]](#) This can be measured using commercially available cAMP assay kits (e.g., ELISA, HTRF).

Protocol:

- **Cell Culture:** Plate appropriate cells (e.g., primary Aplysia bag cell neurons or a cell line expressing the cognate receptor) in a multi-well plate and culture until they reach the desired confluency.
- **Prepare Reagents:** Prepare assay buffers and standards as per the manufacturer's instructions for the chosen cAMP kit.
- **Prepare Working Solutions:** Thaw an aliquot of the **A-Bag Cell Peptide (1-8)** stock and prepare a series of dilutions in the assay buffer to generate a dose-response curve. Concentrations may range from picomolar to micromolar.
- **Stimulation:**
 - To measure the inhibitory effect, pre-treat cells with the different concentrations of **A-Bag Cell Peptide (1-8)** for a defined period.
 - Subsequently, stimulate the cells with an adenylyl cyclase activator, such as forskolin, to induce cAMP production.[\[9\]](#)
 - Include appropriate controls: cells with no treatment (basal), cells with forskolin only (maximum stimulation), and cells with peptide only.
- **Cell Lysis:** Lyse the cells using the lysis buffer provided in the kit to release intracellular cAMP.
- **Detection:** Perform the cAMP detection assay according to the kit's protocol. This typically involves a competitive binding reaction.
- **Data Analysis:** Measure the signal (e.g., absorbance, fluorescence) and calculate the cAMP concentration for each sample by interpolating from the standard curve. Plot the dose-response curve to determine the IC₅₀ of the peptide.

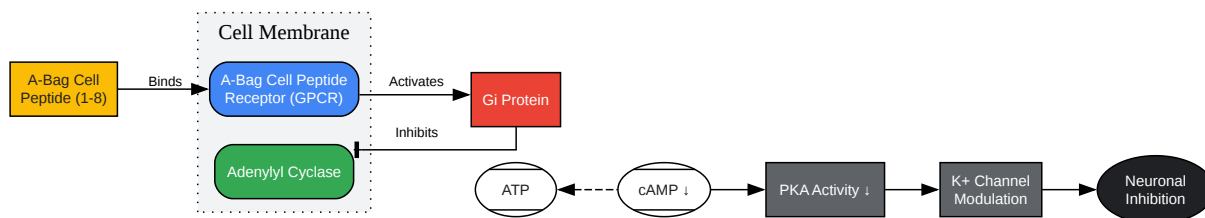
Quantitative Data Summary

The following table summarizes effective concentrations of **A-Bag Cell Peptide (1-8)** and its relatives from published studies.

Assay Type	Preparation	Peptide Form(s)	Effective Concentration	Observed Effect	Citation(s)
Electrophysiology	Aplysia LUQ Neurons	α -BCP(1-8)	~300 pM - 1 μ M	Hyperpolarization, inhibition of firing	[3]
Electrophysiology	Aplysia Bag Cell Neurons	α -BCP(1-7), α -BCP(1-8), α -BCP(1-9)	≥ 1 nM	Inhibition of ongoing afterdischarge	[9]
Relative Potency	Aplysia LUQ Neurons	α -BCP(1-7), α -BCP(1-8), α -BCP(1-9)	N/A	α -BCP(1-8) is ~30x more potent than α -BCP(1-9)	[8]
cAMP Modulation	Aplysia Bag Cell Clusters	α -BCP	> 1 nM	Significant reduction of basal and forskolin-stimulated cAMP levels	[9]

Signaling Pathway

A-Bag Cell Peptide (1-8) acts as an autocrine and paracrine signaling molecule. It binds to a G-protein coupled receptor (GPCR) on the surface of bag cell neurons and other target cells.[9] This receptor is coupled to an inhibitory G-protein (Gi). Upon peptide binding, the activated Gi protein inhibits the enzyme adenylyl cyclase, which reduces the conversion of ATP to the second messenger cAMP.[8][9] The resulting decrease in intracellular cAMP levels leads to downstream effects, including the modulation of voltage-dependent potassium currents, which contributes to the inhibition of neuronal excitability.[9]

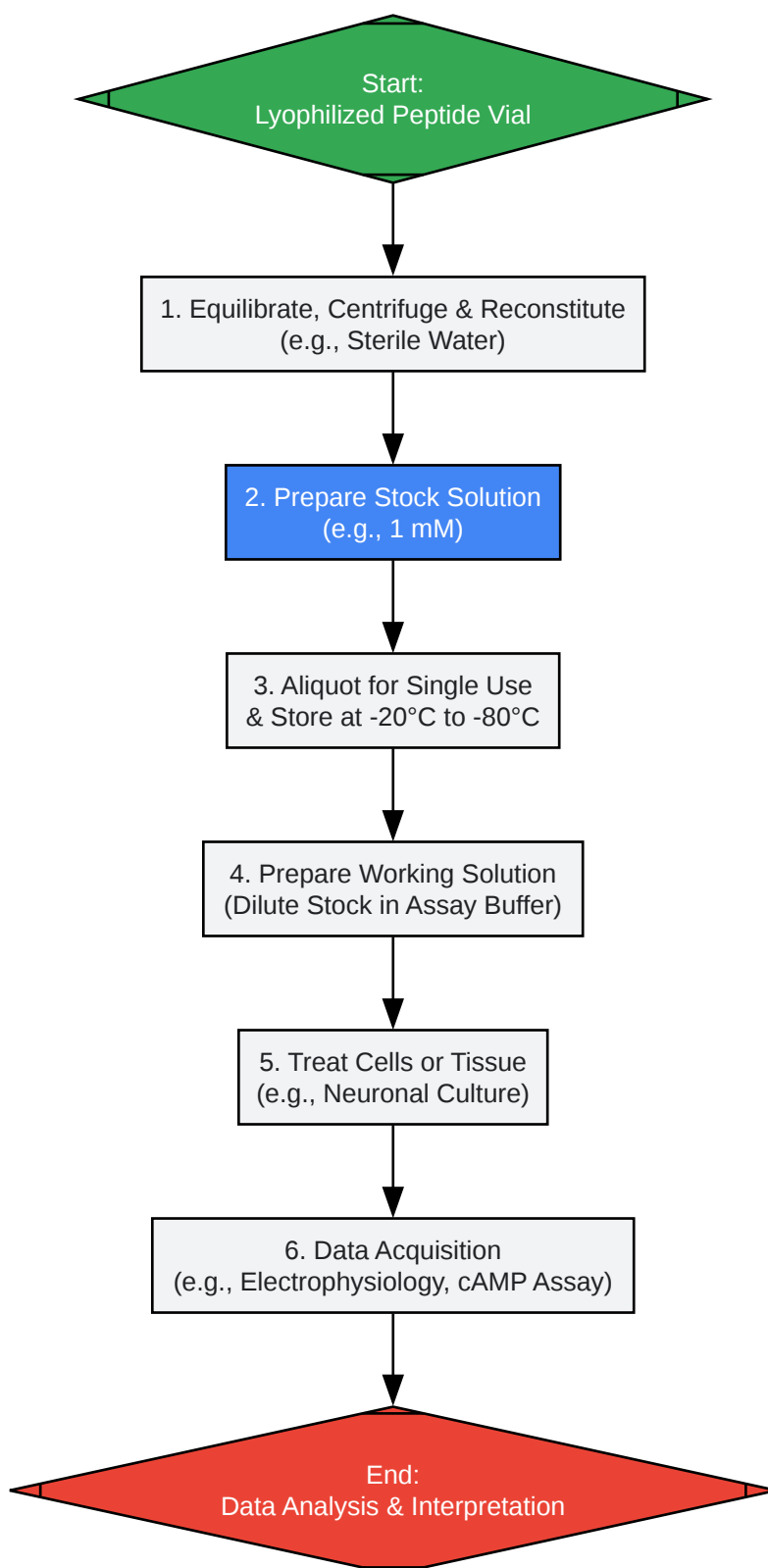


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Inhibitory signaling pathway of **A-Bag Cell Peptide (1-8)**.

Experimental Workflow

The diagram below outlines a typical workflow for using **A-Bag Cell Peptide (1-8)** in an experiment, from reconstitution to final data analysis.



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General experimental workflow for **A-Bag Cell Peptide (1-8)**.

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